

Application Notes and Protocols: Moisture Control During Helioseal® Application

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Compound of Interest

Compound Name: *Helioseal*

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These application notes provide a detailed overview of the techniques and protocols for effective moisture control during the application of **Helioseal®** dental sealants. **Helioseal** is a hydrophobic, light-curing fissure sealant; therefore, maintaining a dry working field is critical for optimal adhesion and long-term success.^{[1][2][3][4]} Contamination of the etched enamel surface with saliva will compromise the bond strength and efficacy of the sealant.^{[1][2][3][4]}

Core Principles of Moisture Control

The primary objective of moisture control is to prevent salivary contamination of the tooth surface during the etching and sealant application steps. The success of a sealant is highly dependent on achieving a strong micromechanical bond with the enamel, which is only possible on a clean and dry surface.^[5]

Moisture Control Techniques

Several techniques can be employed to achieve adequate isolation of the tooth. The choice of technique will depend on the clinical situation, patient cooperation, and the operator's preference.

2.1. Absolute Isolation: Rubber Dam

The use of a rubber dam is the preferred method for complete and reliable moisture control.[1][2][3][4][5][6] It provides the most effective barrier against saliva and also retracts the soft tissues, improving access and visibility.

2.2. Relative Isolation: Cotton Rolls and Saliva Ejectors

When a rubber dam cannot be placed, relative isolation using cotton rolls and a saliva ejector is an alternative.[5] This method is less effective than a rubber dam and requires careful technique to prevent contamination.

Helioseal® Application Protocol with Emphasis on Moisture Control

The following protocol is a synthesis of the manufacturer's instructions for **Helioseal®** products and best practices for moisture control.

3.1. Tooth Preparation

- **Cleaning:** Thoroughly clean the enamel surface to be sealed to remove plaque and debris.[1][2][5] This can be achieved with a slurry of pumice or by air abrasion.[5]
- **Rinsing and Drying:** Thoroughly rinse the cleaned surface with water and dry with oil- and water-free air.

3.2. Isolation

- **Placement:** Isolate the tooth from the oral environment using a rubber dam (preferred) or cotton rolls with a saliva ejector.[1][2][3][4][5]

3.3. Etching

- **Application:** Apply a 37% phosphoric acid etching gel to the enamel surface for 15-60 seconds, as recommended by the manufacturer.[1][3][4][5] Primary teeth may require a longer etching time.[5]
- **Rinsing:** Thoroughly rinse the etched surface for at least 30 seconds with an air-water spray.[5]

- Drying: Dry the etched enamel with oil- and water-free air for at least 15 seconds.[5] The surface should have a "chalky white" appearance, which indicates successful etching.[1][2][3][4][5]
- Critical Moisture Control: It is imperative to avoid any salivary contamination of the etched surface. If contamination occurs, the surface must be re-etched.[1][2]

3.4. **Helioseal®** Application

- Application: Apply **Helioseal®** directly to the prepared and dried fissure using the provided cannula or a brush.[1][2][3][4]
- Dispersion and Waiting: Allow the sealant to flow into the pits and fissures for approximately 15 seconds.[1][3][4]
- Curing: Light-cure the sealant for 20-40 seconds with a suitable polymerization light.[1][3][4][7]

3.5. Post-Application

- Evaluation: Check the sealant for complete coverage and retention.
- Occlusion Check: Verify that the sealant does not interfere with the patient's bite.

Quantitative Data from Clinical Studies

Several studies have compared the performance of hydrophobic sealants like **Helioseal®** with hydrophilic sealants, which are more tolerant to moisture. The following tables summarize the retention rates from these studies.

Table 1: Retention Rates of Hydrophilic vs. Hydrophobic Sealants (Tehran University Study, 2017)[8]

Sealant Type	Retention at 1 Year	Retention at 2 Years
Hydrophilic (Embrace Wetbond)	89%	78.5%
Hydrophobic (Heliioseal-F)	91%	80%

Table 2: Retention Rates of Hydrophobic vs. Hydrophilic Sealants (The Journal of Contemporary Dental Practice, 2019)[8]

Sealant Type	No Loss at 9 Months	Complete Loss at 9 Months
Hydrophobic (Clinpro)	20%	Not Reported
Hydrophilic (Champ)	2%	Not Reported
Hydrophilic (Embrace Wetbond)	0%	58.7%

Experimental Protocols from Cited Studies

5.1. Protocol from Tehran University Study (2017)[8]

- Participants: 28 individuals aged 6 to 8.
- Materials: Embrace Wetbond (hydrophilic) and **Heliioseal-F** (hydrophobic).
- Procedure: Sealants were applied to four permanent molars in each participant.
- Evaluation: Sealant performance was evaluated at 6, 12, 18, and 24 months.

5.2. Protocol from The Journal of Contemporary Dental Practice Study (2019)[8]

- Participants: 150 individuals aged 7 to 13.
- Materials: Clinpro (hydrophobic), Embrace Wetbond (hydrophilic), and Champ (hydrophilic).

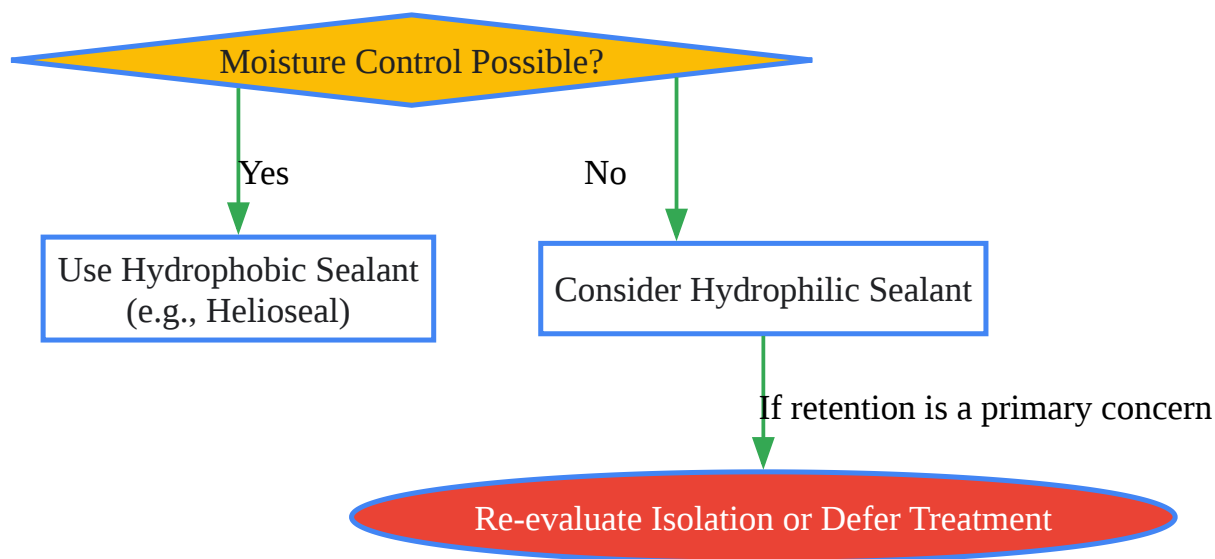
- Procedure: Participants were randomly divided into three groups, each receiving a different sealant.
- Evaluation: Teeth were evaluated at 1, 3, 6, 9, and 12 months for retention and evidence of decay.

Visualizations



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Caption: **Helioseal** Application Workflow.



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Caption: Sealant Selection Based on Moisture Control.

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- To cite this document: BenchChem. [Application Notes and Protocols: Moisture Control During Heliioseal® Application]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b020656#techniques-for-moisture-control-during-heliioseal-application]

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